

Personal protective equipment for handling SID 26681509 quarterhydrate

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Compound of Interest

Compound Name: SID 26681509 quarterhydrate

Cat. No.: B11933563

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Essential Safety and Handling Guide for SID 26681509 Quarterhydrate

For Research Use Only. Not for use in humans or animals.

This document provides essential guidance for the safe handling, storage, and disposal of **SID 26681509 quarterhydrate** in a laboratory setting. The information is intended for trained research, scientific, and drug development professionals.

Disclaimer: A specific Safety Data Sheet (SDS) for **SID 26681509 quarterhydrate** is not publicly available. The following recommendations are based on general safe laboratory practices for handling research chemicals with unknown toxicological properties. It is imperative to handle this compound with caution and to consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Product Information and Physical Data

SID 26681509 quarterhydrate is a potent, reversible, and selective inhibitor of human cathepsin L. The following table summarizes its key physical and chemical properties based on available supplier data.

Property	Value
Molecular Formula	$C_{27}H_{33}N_5O_5S \cdot 1/4H_2O$
Molecular Weight	544.16 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO (up to 50 mM) and ethanol (up to 10 mM).[1]
Storage Temperature	Store at -20°C for long-term stability.[1]
CAS Number (anhydrous)	958772-66-2

Personal Protective Equipment (PPE)

Due to the absence of specific toxicity data, a comprehensive approach to personal protection is mandatory. The following PPE should be worn at all times when handling **SID 26681509 quarterhydrate**:

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are essential. Inspect gloves for any tears or punctures before use and change them frequently.
- **Body Protection:** A laboratory coat must be worn and kept fastened. For procedures with a higher risk of splashes or aerosol generation, consider additional protective clothing such as an apron or coveralls.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure. If a fume hood is not available, a NIOSH-approved respirator may be necessary. Consult your institution's EHS for respirator selection and fit-testing.

Operational and Handling Plan

3.1. Engineering Controls

- All work involving the weighing, dissolving, or manipulation of solid **SID 26681509 quarterhydrate** should be performed in a chemical fume hood to prevent the generation and inhalation of dust.
- Ensure easy access to an emergency eyewash station and safety shower.

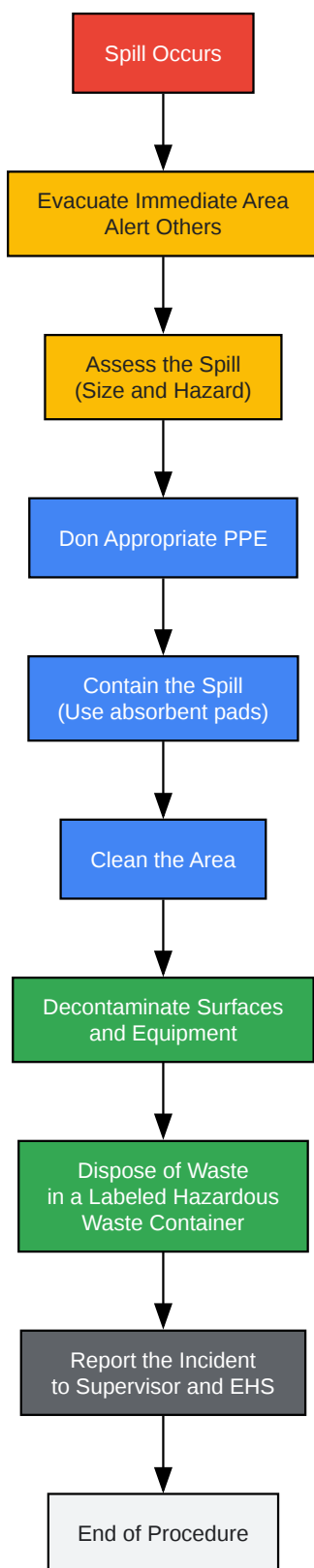
3.2. Handling Procedures

- Before starting any work, ensure all necessary PPE is correctly worn.
- Designate a specific area for handling this compound to prevent cross-contamination.
- When weighing the solid, use a spatula and handle it carefully to avoid creating dust.
- For dissolution, add the solvent to the solid slowly to prevent splashing. If necessary, use sonication or gentle warming to aid dissolution, as recommended by suppliers.
- Keep containers tightly sealed when not in use.

Emergency Procedures and Disposal Plan

4.1. Spill Response

In the event of a spill, follow the general procedure outlined in the workflow below.



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Caption: Workflow for handling a chemical spill.

4.2. First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

4.3. Disposal Plan

- All waste materials containing **SID 26681509 quarterhydrate**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.
- Collect waste in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific disposal procedures.

By adhering to these safety protocols, researchers can minimize the risks associated with handling **SID 26681509 quarterhydrate** and maintain a safe laboratory environment.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]

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